

long-term storage conditions for 3-Chlorogentisyl alcohol

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Compound of Interest

Compound Name: 3-Chlorogentisyl alcohol

Cat. No.: B15617401

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Technical Support Center: 3-Chlorogentisyl Alcohol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the long-term storage and handling of **3-Chlorogentisyl alcohol**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **3-Chlorogentisyl alcohol**?

A1: For long-term storage, **3-Chlorogentisyl alcohol** should be stored at -20°C.^[1] Under these conditions, the compound is stable for at least four years.

Q2: What is the physical appearance of **3-Chlorogentisyl alcohol**?

A2: **3-Chlorogentisyl alcohol** is a solid.^[1]

Q3: In which solvents is **3-Chlorogentisyl alcohol** soluble?

A3: It is sparingly soluble in DMSO, Ethanol, and PBS (pH 7.2) at concentrations of 1-10 mg/ml.[\[1\]](#)

Q4: Is a Safety Data Sheet (SDS) available for **3-Chlorogentisyl alcohol**?

A4: Yes, a Safety Data Sheet (SDS) containing detailed safety and handling information is available from the supplier.[\[2\]](#)

Q5: Can I store **3-Chlorogentisyl alcohol** at room temperature?

A5: Storing **3-Chlorogentisyl alcohol** at room temperature is not recommended for long-term stability. The optimal storage temperature is -20°C to ensure its integrity over time.[\[1\]](#)

Troubleshooting Guide

This guide addresses potential issues that may arise during the storage and handling of **3-Chlorogentisyl alcohol**.

Issue	Possible Cause	Recommended Solution
Reduced biological activity of the compound	Improper storage temperature leading to degradation.	Verify that the compound has been consistently stored at -20°C. If temperature fluctuations are suspected, a new vial should be used for critical experiments.
Contamination of the stock solution.	Prepare fresh stock solutions using aseptic techniques. Ensure that the solvent used is of high purity and free of contaminants.	
Multiple freeze-thaw cycles.	Aliquot the stock solution into single-use volumes upon initial preparation to avoid repeated freezing and thawing.	
Visible changes in the solid compound (e.g., discoloration, clumping)	Exposure to moisture or air.	Store the solid compound in a tightly sealed container, preferably in a desiccator, at -20°C. Minimize the time the container is open to the atmosphere.
Degradation due to light exposure.	While not explicitly stated for this compound, it is good practice to store all chemicals in amber vials or in the dark to prevent photodegradation.	
Inconsistent experimental results	Inaccurate concentration of the stock solution.	Re-dissolve a fresh sample of the compound and verify the concentration. Ensure the balance is properly calibrated before weighing.

Instability of the compound in the chosen solvent over time.

Prepare fresh dilutions from a frozen stock solution immediately before each experiment. Avoid storing diluted solutions for extended periods.

Data Presentation

Storage and Stability of 3-Chlorogentisyl Alcohol

Parameter	Value	Source
Storage Temperature	-20°C	[1]
Stability	≥ 4 years	[1]
CAS Number	32744-80-2	[1][2]
Molecular Formula	C ₇ H ₇ ClO ₃	[1][2]
Physical Form	Solid	[1]
Purity	≥ 98%	

Experimental Protocols

Representative Protocol for Assessing Long-Term Stability

This protocol outlines a general procedure for evaluating the stability of **3-Chlorogentisyl alcohol** under its recommended storage conditions.

- Objective: To determine the stability of **3-Chlorogentisyl alcohol** over an extended period when stored at -20°C.
- Materials:
 - **3-Chlorogentisyl alcohol** (multiple vials from the same batch)

- High-purity solvent (e.g., DMSO or Ethanol)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- -20°C freezer with temperature monitoring

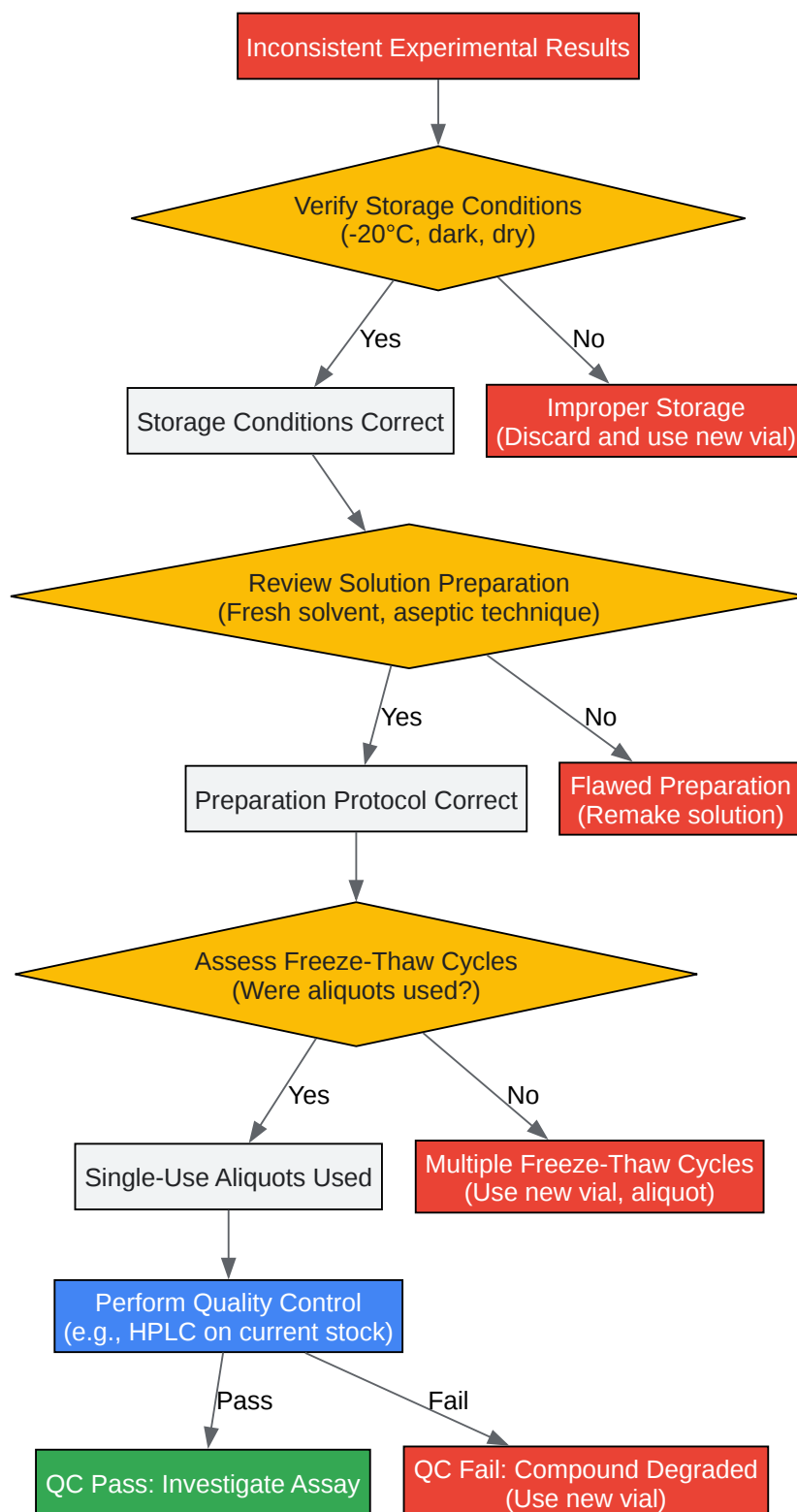
3. Methodology:

- Initial Analysis (Time Zero):
 - Accurately weigh a sample of **3-Chlorogentisyl alcohol** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
 - Perform HPLC analysis to determine the initial purity and peak area of the compound. This will serve as the baseline.
 - Obtain other characteristic data such as UV spectrum and physical appearance.
- Sample Storage:
 - Store multiple, tightly sealed vials of the solid compound at -20°C.
 - Protect the vials from light.
- Stability Testing at Designated Time Points:
 - At regular intervals (e.g., 3, 6, 12, 24, 36, and 48 months), retrieve one vial from storage.
 - Allow the vial to equilibrate to room temperature before opening to prevent condensation.
 - Prepare a fresh solution of the same concentration as the initial analysis.
 - Perform HPLC analysis under the same conditions as the initial measurement.

- Record the purity, peak area, and any appearance of degradation products.
- Data Analysis:
 - Compare the HPLC results from each time point to the initial (time zero) data.
 - Calculate the percentage of the compound remaining.
 - A compound is generally considered stable if the purity remains within a specified range (e.g., >95%) and no significant degradation products are observed.

Visualizations

Troubleshooting Workflow for Stored 3-Chlorogentisyl Alcohol



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Caption: Troubleshooting workflow for inconsistent results.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. 3-Chlorogentisyl alcohol - MedChem Express [bioscience.co.uk]
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